

Safeguarding Research Environments: Proper Disposal of Cangrelor

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Compound of Interest

Compound Name: Cangrelor

Cat. No.: B105443

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For researchers, scientists, and drug development professionals, the meticulous management of chemical compounds is a cornerstone of laboratory safety and environmental stewardship. This document provides a comprehensive, step-by-step guide to the proper disposal of **Cangrelor**, an intravenous antiplatelet drug, ensuring the safety of personnel and adherence to regulatory standards.

Chemical and Physical Properties

A fundamental aspect of safe handling and disposal is a clear understanding of the compound's properties. The following table summarizes key characteristics of **Cangrelor** and a related impurity.

Property	Cangrelor (tetrasodium)	Cangrelor Impurity 4
Chemical Name	N/A	(2-Chloro-5-iodophenyl)(4-(((S)-tetrahydrofuran-3-yl)oxy)phenyl)methanol[1]
Molecular Formula	C17H21ClI2F3N5Na4O12P3S2 [2]	C17H16ClIO3[1]
Molecular Weight	864.29 g/mol [2]	430.7 g/mol [1]
CAS Number	163706-36-3	1800196-46-6
Solubility	N/A	Soluble in Methanol
Storage	Store at 20°C to 25°C (68°F to 77°F)	2-8°C

Disposal Protocol: A Step-by-Step Approach

Adherence to the following procedures is critical for the safe and compliant disposal of **Cangrelor** and associated materials. These guidelines should be implemented in conjunction with institutional and local regulations.

- Hazard Assessment:** Before handling, thoroughly review the Safety Data Sheet (SDS) for **Cangrelor** to be fully aware of all potential hazards. Given that impurities may have similar biological activity or unknown toxicological properties, they should be handled with a high degree of caution.
- Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a laboratory coat, safety goggles, and chemical-resistant gloves. For procedures with a higher risk of contamination, consider using a chemically resistant apron or disposable coveralls.
- Waste Segregation and Collection:**
 - Solid Waste:** All solid materials contaminated with **Cangrelor**, such as gloves, weighing paper, pipette tips, and absorbent pads, must be treated as hazardous chemical waste. Place these items in a dedicated, clearly labeled, and sealed hazardous waste container that is chemically compatible and leak-proof.

- **Liquid Waste:** Collect any unused solutions of **Cangrelor** or solvent rinses in a designated hazardous liquid waste container. This container must be securely sealed and clearly labeled. Crucially, do not mix with incompatible waste streams.
 - **Empty Containers:** Dispose of the original container in accordance with your institution's guidelines for non-hazardous lab glass or plastic, after ensuring it is empty.
4. **Waste Storage:** Store all hazardous waste containers in a designated satellite accumulation area within the laboratory. This area should be under the control of laboratory personnel and situated away from general traffic.
5. **Final Disposal:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Disposal must be carried out by a licensed hazardous waste contractor in accordance with all federal, state, and local regulations, including the Resource Conservation and Recovery Act (RCRA).

Important Note: Never dispose of **Cangrelor** or its containers in the regular trash or down the drain. Improper disposal can lead to environmental contamination and may result in significant legal and financial penalties.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Cangrelor**.



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Caption: Workflow for the safe disposal of **Cangrelor**.

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References

- 1. benchchem.com [benchchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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